

An In-depth Technical Guide on Tri(2-furyl)phosphine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tri(2-furyl)phosphine

Cat. No.: B125338

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **Tri(2-furyl)phosphine**, focusing on its fundamental chemical properties.

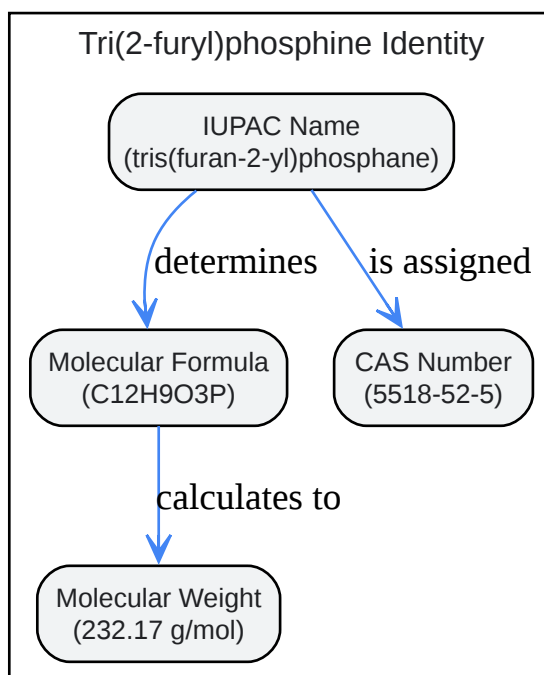
Core Chemical Data

Tri(2-furyl)phosphine, a valuable phosphine ligand in organic synthesis, possesses the following key identifiers and properties.

Property	Value
Molecular Formula	C ₁₂ H ₉ O ₃ P[1][2][3][4]
Molecular Weight	232.17 g/mol [1][2][3][4]
CAS Number	5518-52-5[1][2][3][5]
Appearance	White to off-white to beige crystalline powder[5]
Melting Point	59-64 °C[1][2][5]
Boiling Point	136 °C at 4 mmHg[1][2][3]
Synonyms	TFP, Tris(furan-2-yl)phosphane, Tri-2-furanylphosphine, Tris(o-furyl)phosphine[1][4]

Logical Relationship of Chemical Identifiers

The relationship between the common identifiers for **Tri(2-furyl)phosphine** is straightforward. The IUPAC name, tris(furan-2-yl)phosphane, describes the chemical structure, from which the molecular formula and molecular weight are derived. The CAS number is a unique registry number assigned to this specific chemical substance.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 99%, solid | Sigma-Aldrich [sigmaaldrich.com]
- 2. 99%, solid | Sigma-Aldrich [sigmaaldrich.com]
- 3. TRI(2-FURYL)PHOSPHINE | 5518-52-5 [chemicalbook.com]

- 4. Tris(furan-2-yl)phosphane | C₁₂H₉O₃P | CID 521585 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Tri-(2-furyl)phosphine | P(2-furyl)₃ | C₁₂H₉O₃P - Ereztech [ereztech.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on Tri(2-furyl)phosphine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125338#tri-2-furyl-phosphine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com